

Application Notes and Protocols for Z-7-Tetradecenal in Pest Management

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Compound of Interest

Compound Name: *Z-7-Tetradecenal*

Cat. No.: *B104267*

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Introduction

Z-7-Tetradecenal is a potent sex pheromone component identified in several species of Lepidopteran pests, making it a valuable tool for integrated pest management (IPM) programs. [1][2][3] This unsaturated aldehyde ($C_{14}H_{26}O$) is primarily utilized in mating disruption, mass trapping, and population monitoring strategies to manage key pests in agricultural crops such as olives, citrus, and pomelos.[1][4] Its species-specific nature makes it an environmentally benign alternative to broad-spectrum insecticides, contributing to more sustainable agricultural practices.[3][5] This document provides detailed application notes and protocols for the field use of **Z-7-Tetradecenal** for researchers, scientists, and drug development professionals.

Mating Disruption

Mating disruption is a technique that involves saturating an area with synthetic pheromones to prevent male insects from locating females for mating, thereby reducing the subsequent larval population and crop damage.[5][6][7]

Target Pests and Crops

- Olive Moth (*Prays oleae*) in Olive Groves[4][8]
- Citrus Flower Moth (*Prays citri*) in Citrus Orchards[2][3][9]
- Pomelo Fruit Borer (*Prays endocarpa*) in Pomelo Orchards[4]

- Diamondback Moth (*Plutella xylostella*)[1] (Specific field data on mating disruption is limited in the provided results).

Dispenser Types and Formulations

Various dispenser technologies are available for the controlled release of **Z-7-Tetradecenal**:

- Aerosol Dispensers: These programmable devices release periodic puffs of the pheromone, providing wide-area coverage.[4][8] They are particularly effective in large orchards.
- Passive Reservoir Dispensers: These include polyethylene tubes, vials, or bags that allow for the slow and continuous release of the pheromone over an extended period.[4][10]
- Slow-Release Formulations: These formulations are designed to release the pheromone at a consistent rate, disrupting male orientation to females.[1]

Quantitative Data for Mating Disruption

Target Pest	Crop	Dispenser Type	Application Rate (Dispensers/ha)	Pheromone Load per Dispenser	Efficacy	Reference
Olive Moth (Prays oleae)	Olive	Aerosol Dispenser (Mister P X841)	1 - 2	<8% w/w Z-7-tetradecenal solution	>75% suppression of male captures; fruit damage reduction of ~71-80%	[4][8][10]
Olive Moth (Prays oleae)	Olive	Passive Reservoir	Not specified	Not specified	Up to 96% reduction in male catches	[4]
Pomelo Fruit Borer (Prays endocarpa)	Pomelo	Polyethylene-tube dispensers	200 - 400	80 mg	Damage levels below conventional insecticide treatments	[4]
Citrus Flower Moth (Prays citri)	Lemon	Isonet-CFM	1000 - 2000	Not specified	"Shutdown" effect on male captures	[9]

Experimental Protocol: Mating Disruption of the Olive Moth using Aerosol Dispensers

This protocol is based on studies conducted in Spanish olive groves.[4][8]

- Objective: To reduce mating success and subsequent larval infestation of the Olive Moth (Prays oleae) through the application of aerosol-based **Z-7-Tetradecenal** dispensers.
- Materials:
 - Aerosol dispensers (e.g., Mister P X841) containing a solution of **Z-7-Tetradecenal** (<8% w/w).
 - Mounting hardware for dispensers.
 - Pheromone traps (Delta or funnel type) with **Z-7-Tetradecenal** lures for monitoring.
 - Sticky trap liners.
- Procedure:
 1. Timing of Application: Install dispensers before or at the beginning of the first adult flight of P. oleae.
 2. Dispenser Placement:
 - Deploy dispensers at a density of 1 to 2 units per hectare.
 - Place dispensers at approximately two-thirds of the canopy height.
 - Ensure a minimum distance of 100 meters between dispensers.
 3. Dispenser Programming: Program the electronic devices to release the pheromone according to the manufacturer's instructions, typically in cycles every 15-30 minutes over 6-12 hours, often during the night when moths are most active.
 4. Monitoring:
 - Place pheromone-baited traps in both the treated and untreated control plots to monitor the male moth population.
 - Check traps weekly, record the number of captured males, and replace sticky liners as needed.

5. Efficacy Assessment:

- Compare the number of male moths captured in treated versus untreated plots.
- Assess inflorescence and fruit infestation rates in both plots to determine the reduction in crop damage.
- Data Analysis: Calculate the percentage of mating disruption by comparing trap catches in treated and control plots. Analyze the difference in fruit and flower damage between the plots to determine the effectiveness of the treatment.



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Caption: Experimental workflow for mating disruption using aerosol dispensers.

Mass Trapping

Mass trapping aims to remove a significant portion of the male population from an area, thereby reducing the number of successful matings and subsequent offspring.[\[2\]](#)

Target Pests and Crops

- Prays nephelomima in Citrus Orchards[\[1\]](#)[\[2\]](#)
- Citrus Flower Moth (Prays citri) in Citrus Orchards[\[3\]](#)
- Pomelo Fruit Borer (Prays endocarpa) in Pomelo Orchards

Quantitative Data for Mass Trapping

Target Pest	Crop	Trap Type	Trap Density (Traps/ha)	Pheromone Load per Lure	Efficacy	Reference
Prays nephelomima	Lemon	Pherocon III Delta	30 - 100	300 µg	Reduction in flower infestation and rindspot damage	[1][2][11]
Prays citri	Lemon	Not specified	120	0.5 - 0.6 mg	Reduction in flower infestation	[3]
Prays endocarpa	Pomelo	Not specified	200 (20 traps per 0.1 ha)	Not specified	Damage suppression equivalent to insecticide treatments	[4]

Experimental Protocol: Mass Trapping of Prays nephelomima in Citrus

This protocol is based on a study conducted in New Zealand citrus orchards.[1][2]

- Objective: To reduce the population and crop damage of Prays nephelomima through mass trapping of male moths.
- Materials:
 - Pherocon III Delta traps.
 - Red rubber septa lures loaded with 300 µg of **Z-7-Tetradecenal**.

- Sticky trap liners.
- Stakes or hangers for trap placement.

• Procedure:

1. Timing of Application: Deploy traps before the start of the main flight period of *P. nephelomima*.
2. Trap Density and Placement:
 - Deploy traps at a density of 30 to 100 traps per hectare.
 - Distribute traps evenly throughout the orchard.
 - Hang traps within the tree canopy.
3. Lure and Trap Maintenance:
 - Place one pheromone lure inside each trap on the sticky liner.
 - Replace lures as per the manufacturer's recommendations to ensure continuous pheromone release.
 - Replace sticky liners when they become saturated with moths or debris.
4. Data Collection:
 - From a random sample of traps (e.g., 10 traps per plot), record the number of male moths captured weekly.
5. Efficacy Assessment:
 - Assess floral infestation by collecting and examining flower samples for larvae.
 - Evaluate rindspot damage on fruit at the end of the trapping period.
 - Compare data from plots with different trap densities and an untreated control plot if available.

- Data Analysis: Analyze the correlation between trap density, the number of males captured, and the reduction in flower and fruit damage to determine the optimal trap density for effective control.



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Caption: Experimental workflow for mass trapping of male moths.

Population Monitoring

Pheromone-baited traps are essential for monitoring the population dynamics of target pests, allowing for the precise timing of control measures.[12]

Target Pests and Crops

- Olive Moth (*Prays oleae*) in Olive Groves[12]
- *Prays nephelomima* in Citrus Orchards[1]
- Pomelo Fruit Borer (*Prays endocarpa*) in Pomelo Orchards

Quantitative Data for Monitoring

Target Pest	Crop	Trap Type	Trap Density (Traps/ha)	Pheromone Load per Lure	Trap Placement	Reference
Olive Moth (<i>Prays oleae</i>)	Olive	Delta	3 per area	1 mg	Outer area of trees, 1.5-1.7 m high	[12]
Prays nephelomima	Citrus	Not specified	Not specified	300 µg	Not specified	[1]

Protocol: Monitoring the Olive Moth (*Prays oleae*)

This protocol is based on a study conducted in Southern Spain.[\[12\]](#)

- Objective: To monitor the flight activity and population dynamics of the Olive Moth to inform pest management decisions.
- Materials:
 - Delta-type traps.
 - Pheromone capsules containing 1 mg of **Z-7-Tetradecenal**.
 - Sticky trap liners.
- Procedure:
 1. Trap Installation:
 - Install 3 traps per monitoring area in randomly selected trees.
 - Place traps in the outer area of the olive trees at a height of 1.5 to 1.7 meters from the ground.

2. Data Collection:

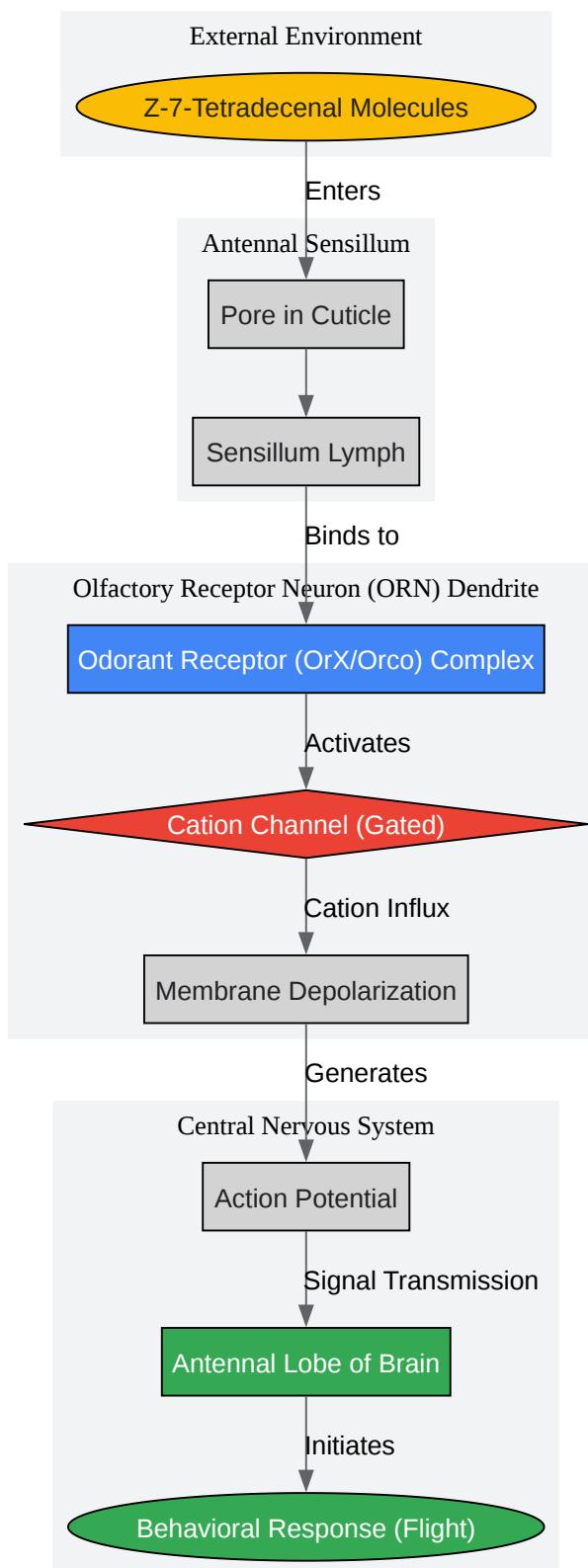
- Examine traps weekly, starting from the beginning of the flight of the anthophagous generation.
- Record the number of male moths captured in each trap.
- Replace pheromone capsules and sticky liners according to the manufacturer's recommendations or when efficacy decreases.
- Data Analysis: Use the trap capture data to determine the onset and peak of moth flights for each generation. This information is crucial for timing insecticide applications or the deployment of mating disruption and mass trapping devices.

Mode of Action: Olfactory Signaling Pathway

Z-7-Tetradecenal, like other insect pheromones, is detected by specialized olfactory receptor neurons (ORNs) located in the antennae of the male moth. The current understanding of insect olfaction suggests that the process is primarily ionotropic.[13][14][15]

- Pheromone Binding: **Z-7-Tetradecenal** molecules enter the sensillum lymph through pores in the cuticle of the antenna.
- Receptor Activation: The pheromone binds to a specific odorant receptor (OR) complex on the dendritic membrane of an ORN. This complex consists of a variable odor-specific protein (OrX) and a conserved co-receptor (Orco).[14]
- Ion Channel Gating: The binding of **Z-7-Tetradecenal** to the OrX/Orco complex directly gates a non-selective cation channel, leading to the influx of ions (such as Na^+ and Ca^{2+}) into the neuron.[7][15]
- Depolarization and Signal Transduction: The influx of cations causes a depolarization of the ORN membrane, generating an action potential.
- Signal to Brain: This electrical signal is then transmitted along the axon of the ORN to the antennal lobe of the insect's brain, where the information is processed, leading to a behavioral response (e.g., flight towards the perceived source of the pheromone).

While the primary mechanism is ionotropic, some studies suggest the involvement of metabotropic (G protein-mediated) signaling pathways, which may modulate the sensitivity of the ORNs.[\[14\]](#)

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Caption: Generalized olfactory signaling pathway for **Z-7-Tetradecenal**.

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